

Application Notes and Protocols: 2,3-Dimethylbutan-1-ol in Fragrance Formulation

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Compound of Interest

Compound Name: 2,3-Dimethylbutan-1-ol

Cat. No.: B103374

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Introduction

These application notes provide a comprehensive overview of the potential use of **2,3-Dimethylbutan-1-ol** as a fragrance ingredient. Due to a lack of specific published data on the odor profile of **2,3-Dimethylbutan-1-ol**, this document draws analogies from structurally similar C6 branched-chain and straight-chain alcohols. The protocols outlined below are based on established methodologies for the sensory and stability evaluation of fragrance materials. A structurally similar tertiary alcohol, 2,3-dimethyl-2-butanol (thexyl alcohol), is noted as "not for fragrance use," a factor that warrants careful consideration in the evaluation of **2,3-Dimethylbutan-1-ol**.^[1]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,3-Dimethylbutan-1-ol** is presented in Table 1. These properties are crucial for understanding its behavior in fragrance formulations, particularly its volatility and solubility.

Table 1: Physicochemical Properties of **2,3-Dimethylbutan-1-ol**

Property	Value
Molecular Formula	C ₆ H ₁₄ O
Molecular Weight	102.17 g/mol
Appearance	Colorless liquid
Boiling Point	120-121 °C
Flash Point	29 °C (closed cup)
Density	0.823 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.417

(Data sourced from publicly available chemical databases)

Postulated Odor Profile

Direct sensory data for **2,3-Dimethylbutan-1-ol** is not readily available in the current literature. However, based on the odor characteristics of other C6 alcohols, a potential olfactory profile can be postulated. Straight-chain hexanol is characterized by "green," "fruity," and "fatty" notes. Branched-chain alcohols can introduce different facets, sometimes adding complexity or, conversely, undesirable chemical notes. Therefore, **2,3-Dimethylbutan-1-ol** may exhibit a combination of these characteristics, potentially with a more chemical or camphoraceous nuance due to the methyl branching.

Safety and Toxicology

The safety of branched-chain saturated alcohols (BCSA) as a group of fragrance ingredients has been evaluated. Studies have shown no evidence of skin irritation in humans at concentrations of 2-10%.^[2] While undiluted materials can cause eye irritation, at typical fragrance use levels (0.001% to 1.7%), this is not considered a concern.^[2] The BCSA group has a low potential for skin sensitization and is not expected to elicit phototoxicity or photoallergy.^[2] Overall, the expert panel concluded that there are no safety concerns for BCSA at the current levels of use and exposure.^[2]

Experimental Protocols

Sensory Evaluation Protocol: Odor Profile Characterization

This protocol outlines the methodology for determining the odor profile of **2,3-Dimethylbutan-1-ol** using a trained sensory panel.

Objective: To characterize the olfactory properties of **2,3-Dimethylbutan-1-ol**.

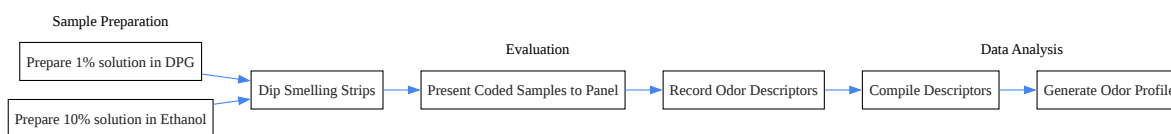
Materials:

- **2,3-Dimethylbutan-1-ol** (high purity)
- Ethanol (perfumer's grade, odorless)
- Dipropylene glycol (DPG)
- Glass smelling strips
- Coded sample vials
- Odor-free evaluation booths

Procedure:

- Panel Selection: A panel of 8-12 trained sensory assessors with demonstrated olfactory acuity is required.
- Sample Preparation:
 - Prepare a 10% dilution of **2,3-Dimethylbutan-1-ol** in ethanol.
 - Prepare a 1% dilution of **2,3-Dimethylbutan-1-ol** in DPG for evaluation over time.
- Evaluation:
 - Dip smelling strips into the prepared solutions and allow the solvent to evaporate for a few seconds.

- Present the coded samples to the panelists in a randomized order.
- Panelists will evaluate the odor at different time intervals (top note, mid note, and base note) and record their descriptions using a standardized fragrance vocabulary.
- Data Analysis: Compile the descriptors from all panelists and create a comprehensive odor profile, including intensity ratings for each characteristic.



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Caption: Sensory Evaluation Workflow for Odor Profiling.

Stability Testing Protocol: Accelerated Aging in an Ethanolic Solution

This protocol describes an accelerated stability test to evaluate the chemical stability of **2,3-Dimethylbutan-1-ol** in a typical fragrance solvent.

Objective: To assess the stability of **2,3-Dimethylbutan-1-ol** in an ethanolic solution under accelerated aging conditions.

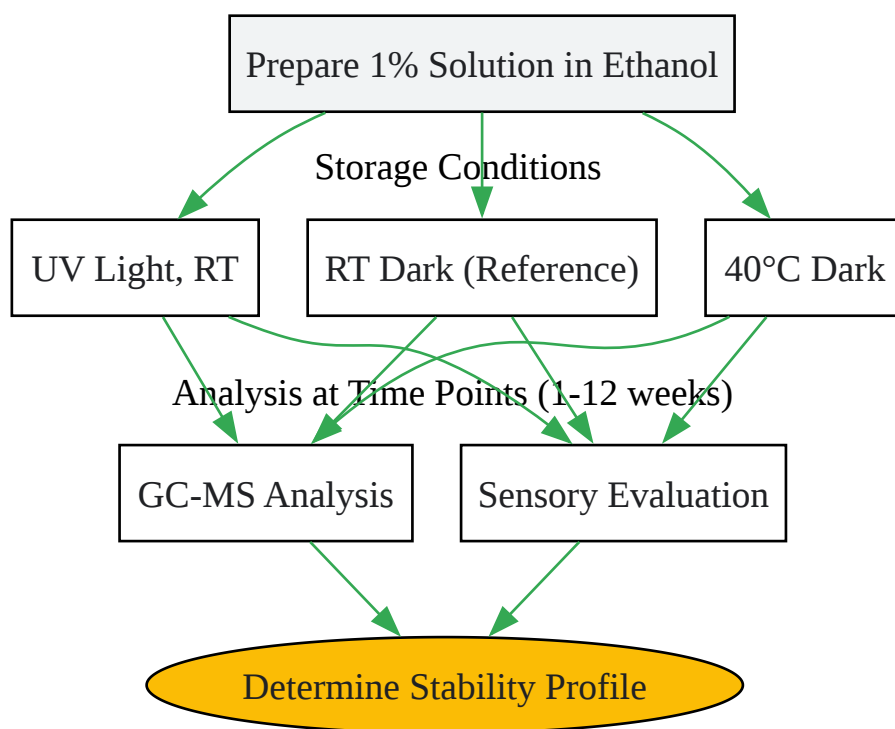
Materials:

- 1% solution of **2,3-Dimethylbutan-1-ol** in perfumer's grade ethanol
- Control sample (perfumer's grade ethanol)
- Incubator/oven set to 40°C

- UV light cabinet
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment
- Coded, sealed glass vials

Procedure:

- Sample Preparation: Prepare multiple vials of the 1% solution and the control.
- Storage Conditions:
 - Store one set of samples at 40°C in the dark.
 - Store a second set of samples under UV light at room temperature.
 - Store a third set as a reference at room temperature in the dark.
- Analysis:
 - At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), remove a sample from each condition.
 - Analyze the samples and the corresponding controls by GC-MS to identify any degradation products or changes in the concentration of **2,3-Dimethylbutan-1-ol**.
 - Conduct a sensory evaluation of the aged samples against the reference to detect any olfactory changes.
- Data Interpretation: Compare the chemical and sensory data over time to determine the stability of the material under the tested conditions.



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Caption: Accelerated Stability Testing Workflow.

Application in Fragrance Formulations

Based on the postulated odor profile, **2,3-Dimethylbutan-1-ol** could potentially be used to:

- Add a fresh, green, or subtly fruity top note to a fragrance.
- Provide a diffusive, alcoholic lift in the initial impression of a perfume.
- Act as a modifier for other green or fruity notes, potentially adding a unique, crisp nuance.

The typical use level for a novel material like this would be low, starting from 0.01% to 0.5% in a fragrance concentrate, pending the outcome of sensory and stability evaluations.

Data Summary

Table 2: Postulated Odor Characteristics of **2,3-Dimethylbutan-1-ol** (Analog Inference)

Odor Family	Potential Descriptors	Intensity	Volatility
Green	Fresh-cut grass, leafy	Medium	High (Top Note)
Fruity	Unripe fruit, pear-like	Low to Medium	High (Top Note)
Chemical	Camphoraceous, solvent-like	Low	High (Top Note)

Table 3: Stability Testing Parameters

Condition	Temperature	Duration	Analysis
Accelerated Heat	40°C	12 weeks	GC-MS, Sensory
UV Exposure	Room Temperature	12 weeks	GC-MS, Sensory
Reference	Room Temperature	12 weeks	GC-MS, Sensory

Conclusion

2,3-Dimethylbutan-1-ol is a branched-chain C6 alcohol with potential for use in fragrance applications, although it is currently not widely documented for this purpose. Its postulated odor profile, based on similar C6 alcohols, suggests fresh, green, and potentially fruity notes. However, the "not for fragrance use" designation of the structurally similar thexyl alcohol warrants a thorough investigation of its olfactory and safety profile before incorporation into consumer products. The provided protocols for sensory evaluation and stability testing offer a robust framework for such an investigation. Researchers and formulators are advised to conduct comprehensive in-house testing to determine the true character and performance of this ingredient.

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References

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- 2. A safety assessment of branched chain saturated alcohols when used as fragrance ingredients - PubMed [pubmed.ncbi.nlm.nih.gov]
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